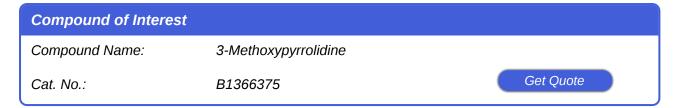


(R)-3-Methoxypyrrolidine chemical properties and uses

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An In-depth Technical Guide to (R)-**3-Methoxypyrrolidine** for Researchers and Drug Development Professionals

Introduction

(R)-3-Methoxypyrrolidine is a chiral heterocyclic compound that has emerged as a significant building block in medicinal chemistry and drug discovery. Its stereochemically defined structure makes it a valuable intermediate in the synthesis of complex molecular architectures, particularly for active pharmaceutical ingredients (APIs) where stereoisomerism dictates therapeutic efficacy and safety. The pyrrolidine scaffold is prevalent in a wide array of biologically active molecules, and the introduction of a methoxy group at the 3-position with a specific (R)-configuration provides a key structural motif for interaction with biological targets. This guide provides a comprehensive overview of the chemical properties, applications, and handling of (R)-3-Methoxypyrrolidine and its hydrochloride salt.

Chemical and Physical Properties

The key physicochemical properties of (R)-**3-Methoxypyrrolidine** and its commonly used hydrochloride salt are summarized below. These tables provide essential data for researchers in planning synthetic routes and handling the chemical.

Table 1: Physicochemical Properties of (R)-3-Methoxypyrrolidine



Property	Value	References
CAS Number	120099-60-7	[1][2]
Molecular Formula	C ₅ H ₁₁ NO	[2][3]
Molecular Weight	101.15 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	123 °C	[1][4]
Density	0.94 g/mL	[1][4]
Flash Point	35 °C	[1][4]
pKa (Predicted)	9.49 ± 0.10	[1][4]
Storage	2-8°C, protect from light, sealed in dry	[1][2][4][5]

Table 2: Physicochemical Properties of (R)-3-Methoxypyrrolidine Hydrochloride

Property	Value	References
CAS Number	474707-30-7	[6][7][8]
Molecular Formula	C5H12CINO	[6][7][8]
Molecular Weight	137.61 g/mol	[6][7]
Appearance	Grey powder	[7]
Purity	≥95%	[7]
Storage	Inert atmosphere, room temperature	[6]

Applications in Research and Drug Development

The utility of (R)-**3-Methoxypyrrolidine** is primarily as a chiral intermediate in the synthesis of novel therapeutic agents. Its defined stereochemistry is crucial for creating enantiomerically



pure drugs, which is often necessary for selective interaction with biological targets and minimizing off-target effects.[9]

Targeted Therapy for Obesity

A significant application of (R)-**3-Methoxypyrrolidine** is in the synthesis of spiroindane-based imides that act as selective melanocortin-4 receptor (MC4R) agonists.[1][4] The MC4R is a key receptor in the central nervous system that regulates energy homeostasis and appetite. Selective agonists of this receptor are being investigated as potential treatments for obesity.

Broad Utility as a Pharmaceutical Intermediate

The pyrrolidine ring is a "privileged scaffold" in medicinal chemistry, appearing in numerous drugs and bioactive compounds.[10][11] As a derivative, (R)-**3-Methoxypyrrolidine** serves as a versatile starting material for compounds targeting a range of conditions:

- Central Nervous System (CNS) Disorders: 3-Aryl pyrrolidines have been identified as potent
 and selective ligands for serotonin and dopamine receptors, suggesting potential
 applications in neurology and psychiatry.[10]
- Cardiovascular Disease: A related pyrrolidine derivative was instrumental in the development of ACT-246475, a novel P2Y12 receptor antagonist investigated for its antiplatelet effects with a potentially wider therapeutic window than existing treatments like clopidogrel.[12]
- General Organic Synthesis: Beyond direct pharmaceutical application, it is used as an
 intermediate in the synthesis of various complex organic molecules, with potential uses in
 materials science, cosmetics, and dyes.[13][14]

Experimental Protocols and Synthesis

While specific, detailed proprietary synthesis protocols for many commercial building blocks are not always publicly available, general synthetic strategies and representative reactions for this class of compounds can be found in the chemical literature.

General Synthesis Concept

(R)-**3-Methoxypyrrolidine** can be prepared through chemical synthesis, often starting from a chiral precursor like (R)-3-hydroxypyrrolidine. A common synthetic method involves the reaction



of a suitable pyrrolidine precursor with a methylating agent.[13] The synthesis of the precursor, chiral 3-hydroxypyrrolidine, can be achieved through various routes, including asymmetric synthesis or from chiral pool starting materials like 4-hydroxy-L-proline.[15][16]

Representative Experimental Protocol: Palladium-Catalysed Hydroarylation

(R)-**3-Methoxypyrrolidine** can undergo N-alkylation or N-acylation followed by reactions to build more complex structures. The following is a general procedure for a palladium-catalyzed hydroarylation reaction, which is applicable to N-substituted pyrrolines to create 3-aryl pyrrolidines, demonstrating a key transformation for this class of heterocycles.[10]

Objective: To synthesize a 3-aryl pyrrolidine from an N-substituted pyrroline and an aryl halide (Illustrative Reaction).

Materials:

- Palladium(II) chloride (PdCl₂)
- Tri(o-tolyl)phosphine (P(o-Tol)₃)
- N,N-dimethylpiperazine
- Aryl halide (e.g., bromobenzene)
- N-substituted 2,3-dihydropyrrole (N-alkyl pyrroline)
- Solvent (e.g., N,N-Dimethylformamide DMF)

Procedure:

- To a dry reaction vessel (e.g., a 20 mL microwave vial) under an inert atmosphere (e.g., nitrogen or argon), add PdCl₂ (0.04 eq.), P(o-Tol)₃ (0.06 eq.), the aryl halide (1.0 eq.), and the N-substituted pyrroline (1.2 eq.).
- Add the solvent (DMF) and the base (N,N-dimethylpiperazine, 2.0 eq.).



- Seal the vessel and heat the reaction mixture to the required temperature (e.g., 80-120 °C) with stirring.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous workup by diluting the mixture with an organic solvent (e.g., ethyl acetate) and washing with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure.
- Purify the crude product using column chromatography on silica gel to yield the desired 3aryl pyrrolidine.[10]

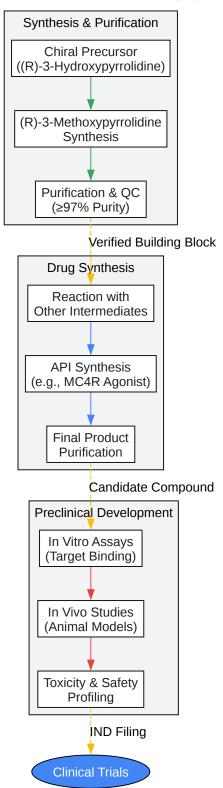
Visualizations

Logical Workflow for Chiral Drug Synthesis

The following diagram illustrates a generalized workflow for the utilization of a chiral building block like (R)-**3-Methoxypyrrolidine** in a drug discovery and development pipeline.



Generalized Workflow for Chiral Drug Synthesis



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Caption: Generalized workflow for chiral drug synthesis.



Safety and Handling

(R)-**3-Methoxypyrrolidine** and its racemate are flammable liquids and may cause irritation or harm upon exposure. Standard laboratory safety protocols should be strictly followed.

Table 3: GHS Hazard Information for **3-Methoxypyrrolidine**

Hazard Class	Hazard Statement	References
Flammable Liquid	H226: Flammable liquid and vapor	[3]
Acute Toxicity, Oral	H302: Harmful if swallowed	[3][17]
Skin Corrosion/Irritation	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation	[17]
Eye Damage/Irritation	H319: Causes serious eye irritation	[3][17]
STOT, Single Exposure	H335: May cause respiratory irritation	[3][17]

Handling and Storage Recommendations:

- Ventilation: Use only outdoors or in a well-ventilated area. Avoid breathing mist or vapors.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye
 protection, and face protection.
- Fire Safety: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- Storage: Store in a well-ventilated place and keep the container tightly closed. For the free base, store refrigerated at 2-8°C.[1][4] Store locked up or in an area accessible only to qualified personnel.



 Spills: In case of a spill, evacuate the area, cover drains, and collect with a liquid-absorbent material. Dispose of properly.

First Aid Measures:

- Inhalation: Move the person to fresh air. If feeling unwell, call a poison center or doctor.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: If swallowed, immediately make the victim drink water (two glasses at most) and consult a physician.

Conclusion

(R)-3-Methoxypyrrolidine is a key chiral building block with significant applications in modern drug discovery. Its defined stereochemistry and versatile chemical nature make it an essential intermediate for synthesizing targeted therapeutics, particularly in the areas of metabolic disorders and CNS diseases. A thorough understanding of its chemical properties, handling requirements, and synthetic utility is crucial for researchers and drug development professionals seeking to leverage this compound in the creation of novel and effective medicines.

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